

# Fengabine Administration in Rodent Behavioral Studies: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Fengabine*

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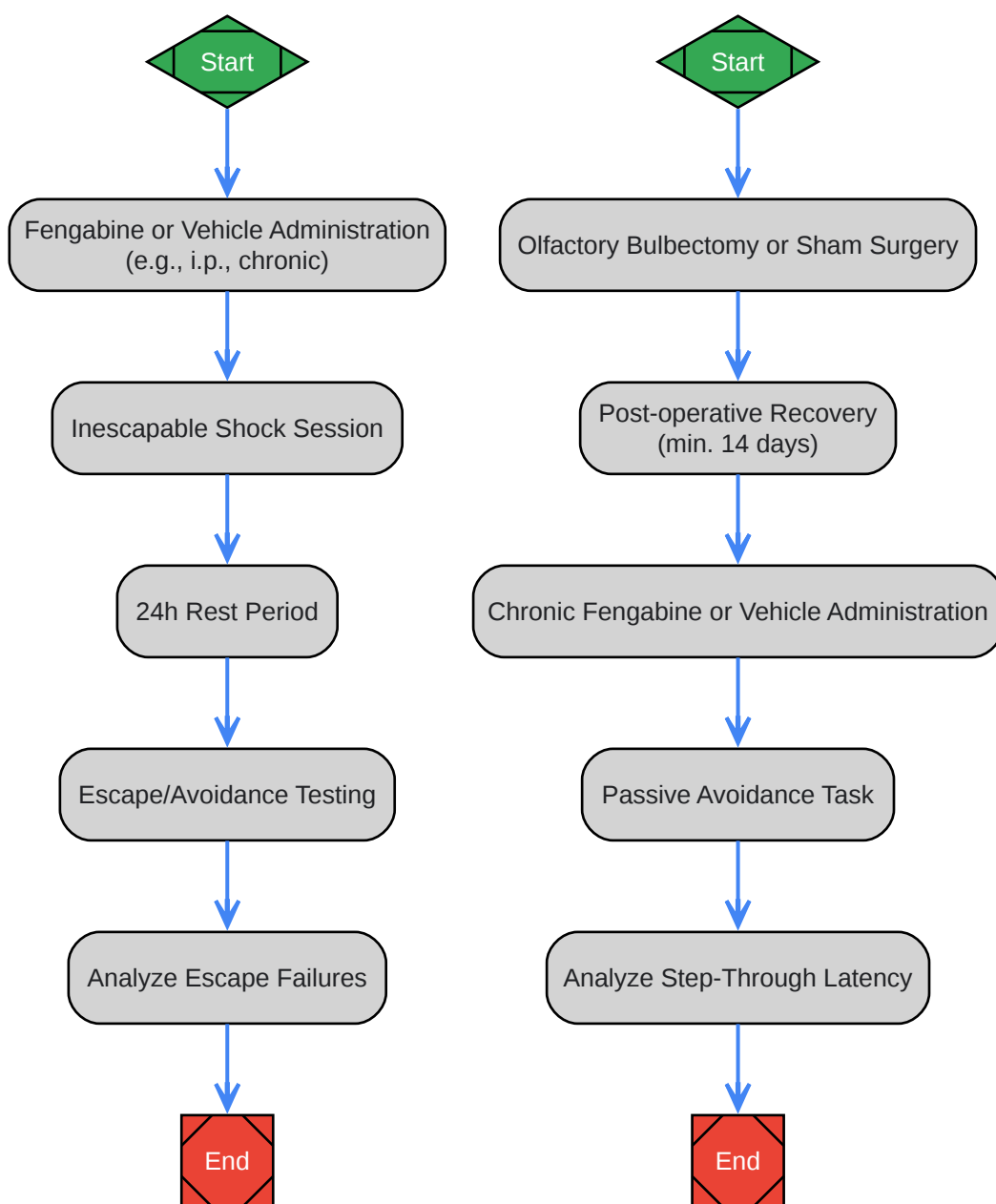
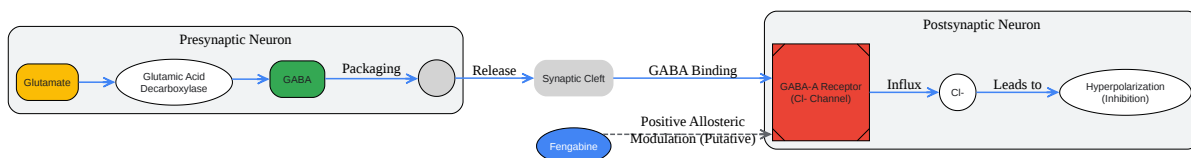
For Researchers, Scientists, and Drug Development Professionals

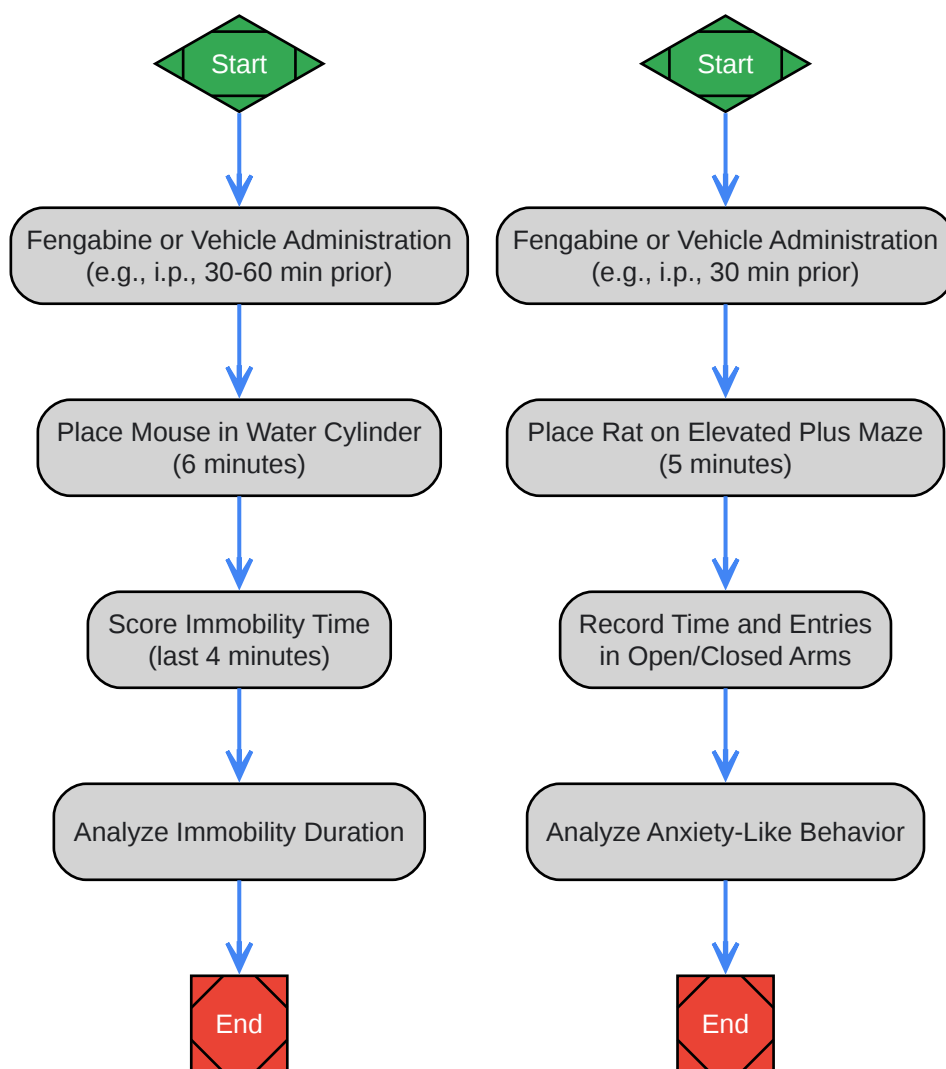
## Introduction

**Fengabine** is a novel antidepressant agent that has been shown to be effective in various preclinical models of depression.[1] Its mechanism of action is primarily attributed to its activity as a GABAergic agent.[1] Unlike typical antidepressants that modulate monoamine systems, **Fengabine's** effects are linked to the potentiation of GABAergic neurotransmission. This document provides detailed application notes and protocols for the administration of **Fengabine** in common rodent behavioral studies used to assess antidepressant and anxiolytic-like effects.

## Mechanism of Action

**Fengabine's** antidepressant effects are believed to be mediated through the enhancement of the GABAergic system. While it does not bind directly to GABA receptors, its actions are reversed by GABA-A receptor antagonists like bicuculline.[1] This suggests that **Fengabine** modulates GABAergic transmission, leading to an overall increase in inhibitory tone in relevant brain circuits.





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## References

- 1. Fengabine, a novel antidepressant GABAergic agent. I. Activity in models for antidepressant drugs and psychopharmacological profile - PubMed [pubmed.ncbi.nlm.nih.gov]

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